

Diisopropyl phthalate-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: *Diisopropyl phthalate-d4*

Cat. No.: *B12404749*

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Technical Data Sheet: Diisopropyl Phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

This document provides key technical specifications for **Diisopropyl Phthalate-d4**, a deuterated analog of Diisopropyl Phthalate. This stable isotope-labeled compound is primarily utilized as an internal standard in mass spectrometry-based analyses, such as in studies of plasticizers and their metabolites.

Chemical Identity and Properties

Diisopropyl Phthalate-d4 is synthetically derived from Diisopropyl Phthalate, with four hydrogen atoms on the benzene ring replaced by deuterium. This isotopic substitution results in a higher molecular weight, allowing for its differentiation from the unlabeled form in analytical assays.

Quantitative Data Summary

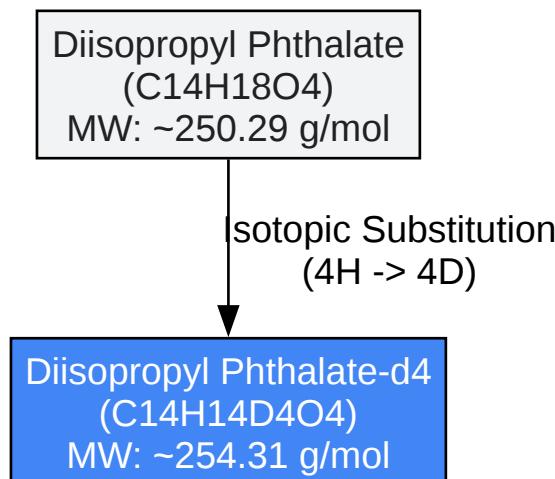
The fundamental chemical identifiers and properties of **Diisopropyl Phthalate-d4** are summarized in the table below for easy reference and comparison.

Parameter	Value	Source
CAS Number	2708282-44-2	[1][2]
Molecular Formula	C ₁₄ H ₁₄ D ₄ O ₄	[2][3][4]
Molecular Weight	254.31 g/mol	[1][3][4]
Synonyms	1,2-Benzenedicarboxylic Acid 1,2-Bis(1-methylethyl) Ester- d4, Diisopropyl Phthalic Acid- d4	[2][4]

It is important to note that slight variations in the reported molecular weight may exist between different suppliers, typically around 254.31 to 254.32 g/mol [1][2].

Logical Relationship: Isotopic Labeling

The relationship between the parent compound and its deuterated analog is straightforward and is based on isotopic substitution.



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References

- 1. DI-Iso-propyl phthalate-3,4,5,6-D4 | C14H18O4 | CID 131708655 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Diisopropyl Phthalate-d4 | LGC Standards [lgcstandards.com]
- 4. clearsynth.com [clearsynth.com]
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